

CAS number and molecular weight of N-Carbethoxyphthalimide

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Compound of Interest

Compound Name: *N-Carbethoxyphthalimide*

Cat. No.: *B055826*

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A Technical Guide to **N-Carbethoxyphthalimide**: Properties, Synthesis, and Applications in Amine Protection

For Researchers, Scientists, and Drug Development Professionals

N-Carbethoxyphthalimide is a versatile reagent in organic synthesis, primarily utilized for the protection of primary amine functionalities. Its stability under various reaction conditions and the established protocols for its removal make it a valuable tool in the synthesis of complex molecules, including pharmaceutical intermediates. This guide provides an in-depth overview of its chemical properties, synthesis, and its application in protecting group chemistry.

Core Properties of N-Carbethoxyphthalimide

N-Carbethoxyphthalimide, also known as N-Ethoxycarbonylphthalimide, is a white crystalline solid at room temperature.^[1] Key quantitative data for this compound are summarized in the table below.

Property	Value	References
CAS Number	22509-74-6	[1][2][3][4][5][6]
Molecular Formula	C ₁₁ H ₉ NO ₄	[1][2][4][6]
Molecular Weight	219.19 g/mol	[2][4][6]
Melting Point	90-92 °C	[2]
Appearance	White crystalline powder	[1]
Solubility	Soluble in DMF, benzene, and chloroform	[3]

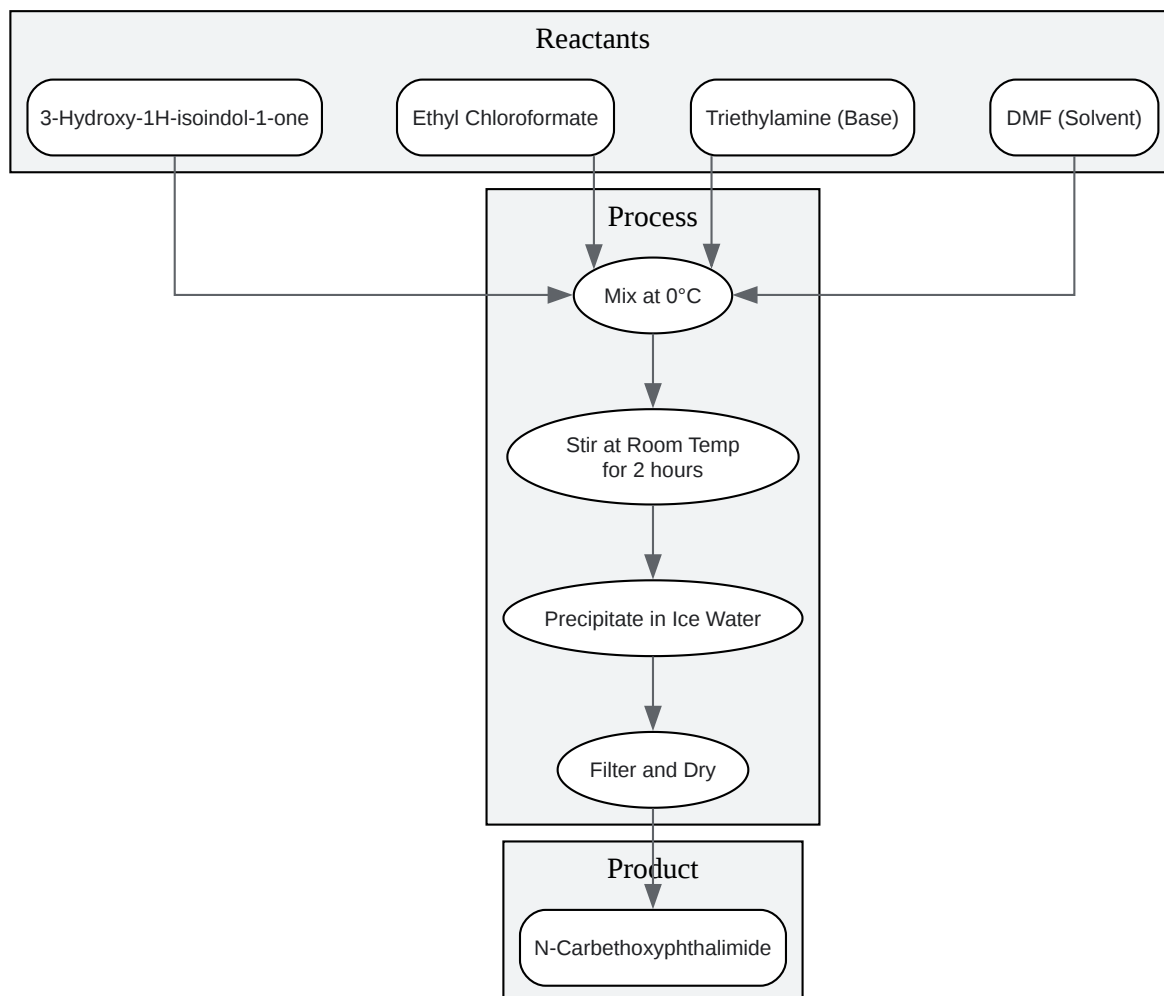
Synthesis of N-Carbethoxyphthalimide

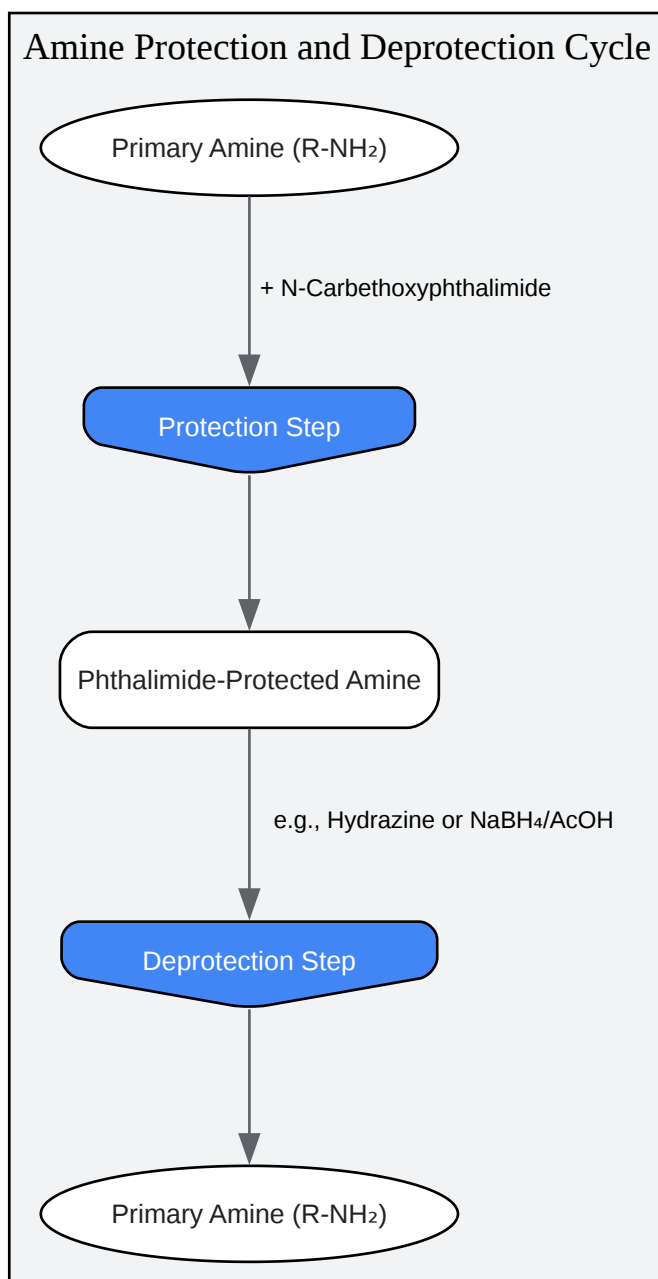
A common and effective method for the synthesis of **N-Carbethoxyphthalimide** involves the reaction of a phthalimide derivative with ethyl chloroformate.

Experimental Protocol: Synthesis from 3-Hydroxy-1H-isoindol-1-one[1][2]

- **Dissolution:** Dissolve 3-Hydroxy-1H-isoindol-1-one (7.36 g, 50.00 mmol) in anhydrous N,N-dimethylformamide (DMF, 25 mL).
- **Base Addition:** Add triethylamine (TEA, 9 mL, 65.00 mmol) to the solution.
- **Cooling:** Cool the reaction mixture to 0 °C in an ice bath.
- **Acylation:** Slowly add ethyl chloroformate (5.7 mL, 60.00 mmol) dropwise to the cooled solution.
- **Reaction:** Stir the reaction mixture at room temperature for 2 hours.
- **Precipitation:** Pour the reaction mixture into ice water to precipitate the product.
- **Isolation and Purification:** Collect the precipitate by filtration, wash the solid with cold water, and dry to yield N-ethoxycarbonylphthalimide as a white solid.

An alternative preparation involves the alkylation of potassium phthalimide with ethyl chloroformate.^[1]





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